

An In-depth Technical Guide to the Spectroscopic Characterization of Piperazine-1-sulfonamide

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Compound of Interest

Compound Name: Piperazine-1-sulfonamide

CAS No.: 5906-30-9

Cat. No.: B1279506

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the spectroscopic characterization of **Piperazine-1-sulfonamide**, a molecule of interest in medicinal chemistry. While detailed experimental spectra for this specific compound are not widely published, this document will serve as an in-depth technical resource by presenting predicted spectroscopic data based on its chemical structure and established principles of spectroscopic analysis. Furthermore, it will provide field-proven, step-by-step protocols for acquiring high-quality Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, enabling researchers to perform their own characterization.

Introduction

Piperazine-1-sulfonamide (CAS 5906-30-9) is a heterocyclic compound featuring a piperazine ring functionalized with a sulfonamide group.^{[1][2]} Its molecular formula is $C_4H_{11}N_3O_2S$, and it has a molecular weight of approximately 165.22 g/mol.^{[2][3]} The structural features of **Piperazine-1-sulfonamide**, including the secondary amine, the sulfonamide moiety, and the

flexible piperazine ring, make it an interesting scaffold for drug design. Accurate and thorough spectroscopic characterization is the cornerstone of confirming the identity, purity, and structure of such molecules in any research and development setting.

This guide is structured to provide both a theoretical and practical understanding of the spectroscopic analysis of **Piperazine-1-sulfonamide**. Each section will delve into a specific spectroscopic technique, outlining the expected spectral features and providing a detailed protocol for data acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **Piperazine-1-sulfonamide**, ^1H and ^{13}C NMR will provide unambiguous information about the proton and carbon environments within the molecule.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **Piperazine-1-sulfonamide** is expected to be relatively simple, reflecting the symmetry of the molecule. The piperazine ring contains two sets of chemically non-equivalent methylene protons, and the sulfonamide and secondary amine groups each have exchangeable protons.

Key Predicted ^1H NMR Signals

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 3.2 - 3.4	Triplet	4H	H-2, H-6	Protons adjacent to the sulfonamide nitrogen are expected to be deshielded.
~ 2.8 - 3.0	Triplet	4H	H-3, H-5	Protons adjacent to the secondary amine nitrogen will be slightly more shielded.
Variable (broad)	Singlet	1H	NH (piperazine)	The chemical shift of the secondary amine proton is concentration and solvent dependent.
Variable (broad)	Singlet	2H	NH ₂ (sulfonamide)	The sulfonamide protons are also exchangeable and their chemical shift will vary.

Predicted ¹³C NMR Spectrum

The ¹³C NMR spectrum will further confirm the carbon framework of **Piperazine-1-sulfonamide**. Due to the molecule's symmetry, only two distinct carbon signals are anticipated for the piperazine ring.

Key Predicted ¹³C NMR Signals

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~ 48 - 52	C-2, C-6	Carbons bonded to the sulfonamide nitrogen will be deshielded compared to unsubstituted piperazine.
~ 44 - 47	C-3, C-5	Carbons adjacent to the secondary amine will be more shielded.

Experimental Protocol for NMR Data Acquisition

This protocol outlines the steps for acquiring high-quality ^1H and ^{13}C NMR spectra.

Instrumentation:

- A high-resolution NMR spectrometer (e.g., 400 MHz or higher).[\[4\]](#)

Sample Preparation:

- Weigh approximately 5-10 mg of **Piperazine-1-sulfonamide** for ^1H NMR or 20-50 mg for ^{13}C NMR.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 or CDCl_3) in a clean, dry NMR tube.
- Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).[\[5\]](#)

^1H NMR Acquisition Parameters (400 MHz Example):

- Pulse Program: Standard single-pulse experiment (e.g., zg30).
- Number of Scans (NS): 16-64.
- Relaxation Delay (D1): 1-2 seconds.
- Spectral Width (SW): 0 to 12 ppm.

^{13}C NMR Acquisition Parameters (100 MHz Example):

- Pulse Program: Proton-decoupled experiment (e.g., zgpg30).
- Number of Scans (NS): 1024-4096.
- Relaxation Delay (D1): 2 seconds.
- Spectral Width (SW): 0 to 200 ppm.

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase and baseline correct the spectrum.
- Integrate the signals in the ^1H NMR spectrum.
- Reference the spectra to the internal standard.

Caption: Predicted NMR assignments for **Piperazine-1-sulfonamide**.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **Piperazine-1-sulfonamide** will be characterized by absorptions corresponding to the N-H, S=O, S-N, and C-H bonds.

Predicted IR Absorption Bands

Key Predicted IR Absorptions

Wavenumber (cm ⁻¹)	Intensity	Assignment	Rationale
3400 - 3300	Medium	N-H stretch (secondary amine)	Characteristic stretching vibration for a secondary amine.
3300 - 3200	Medium	N-H stretch (sulfonamide)	Asymmetric and symmetric stretches of the primary sulfonamide.
1350 - 1300	Strong	Asymmetric SO ₂ stretch	A strong and characteristic absorption for sulfonamides.[6]
1180 - 1140	Strong	Symmetric SO ₂ stretch	Another strong and characteristic absorption for sulfonamides.[6]
950 - 900	Medium	S-N stretch	Stretching vibration of the sulfur-nitrogen bond.[6]
2950 - 2800	Medium	C-H stretch (aliphatic)	Stretching vibrations of the methylene groups in the piperazine ring.

Experimental Protocol for IR Data Acquisition

Instrumentation:

- A Fourier-Transform Infrared (FTIR) spectrometer.

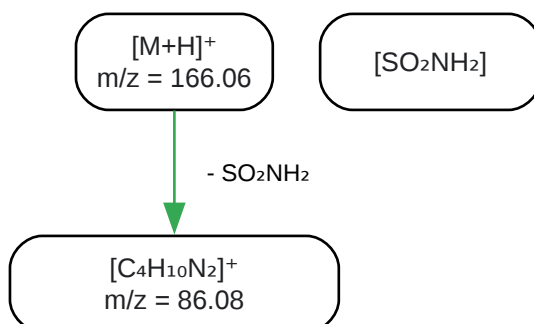
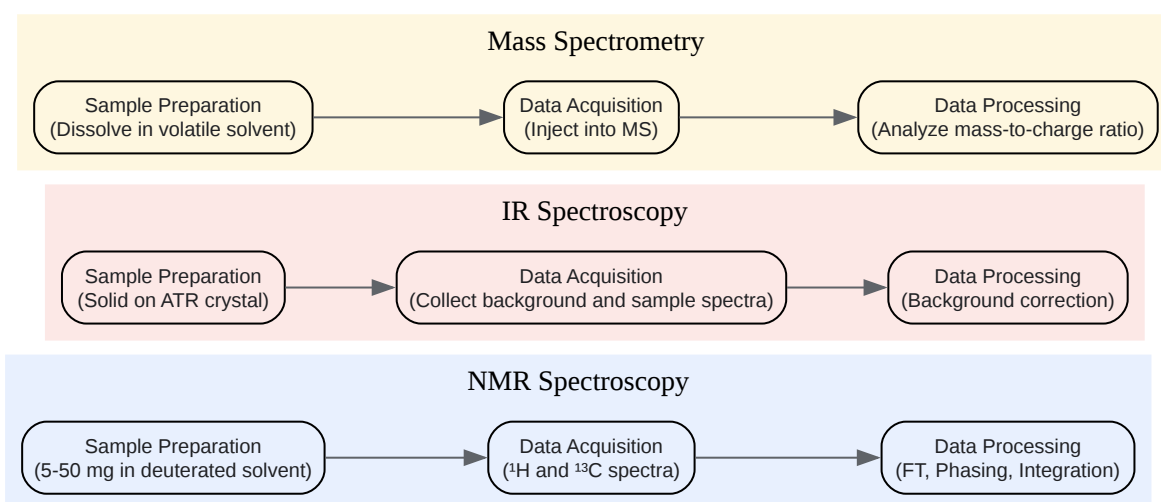
Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean.

- Place a small amount of the solid **Piperazine-1-sulfonamide** sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Collect a background spectrum of the empty ATR crystal.
- Collect the sample spectrum over a range of 4000 to 400 cm^{-1} .
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.



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Caption: A plausible fragmentation pathway for **Piperazine-1-sulfonamide**.

Conclusion

The spectroscopic characterization of **Piperazine-1-sulfonamide** through NMR, IR, and MS provides a complete picture of its molecular structure. While experimental data is not readily available in the public domain, the predicted spectra and detailed protocols in this guide offer a solid foundation for researchers to confirm the identity and purity of this compound. The combination of ^1H and ^{13}C NMR confirms the carbon-hydrogen framework, IR spectroscopy identifies the key functional groups, and mass spectrometry verifies the molecular weight. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality data, which is essential for the integrity of any research or drug development program.

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